

Addressing the instability of N-Nitroso Finerenone in analytical samples.

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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Technical Support Center: Analysis of N-Nitroso Finerenone

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing the instability of **N-Nitroso Finerenone** in analytical samples.

Frequently Asked Questions (FAQs)

Q1: What is **N-Nitroso Finerenone** and why is its stability a concern?

A1: **N-Nitroso Finerenone** is the N-nitroso derivative of the drug Finerenone.^{[1][2][3]} Like other N-nitroso compounds, it is considered a potential genotoxic impurity, and its presence in pharmaceutical products is strictly regulated by health authorities such as the FDA and EMA.^[1] Its instability in analytical samples can lead to inaccurate quantification, making it challenging to assess the true levels of this impurity in a drug substance or product.

Q2: What are the main factors that can cause the degradation of **N-Nitroso Finerenone** in analytical samples?

A2: The stability of N-nitroso compounds, including **N-Nitroso Finerenone**, is influenced by several factors:

- pH: N-nitroso compounds can be unstable under both acidic and basic conditions.[4]
- Temperature: Elevated temperatures can accelerate degradation.[5] Storage at refrigerated conditions (2-8°C) is often recommended for N-nitroso compound standards.[6]
- Light: Exposure to light, particularly UV light, can cause degradation of photosensitive molecules. Finerenone itself has been shown to degrade under photolytic conditions.[4]
- Oxidizing and Reducing Agents: The presence of strong oxidizing or reducing agents can lead to the decomposition of **N-Nitroso Finerenone**. [7]
- Matrix Effects: The composition of the sample matrix can impact stability.

Q3: Is the formation of **N-Nitroso Finerenone** likely during the manufacturing or storage of Finerenone?

A3: Interestingly, studies involving rigorous forced nitrosation assays (Nitrosamine Assessment Procedure or NAP tests) have shown that **N-Nitroso Finerenone** does not readily form under expected conditions.[8][9] According to EMA guidelines, if repeated synthesis attempts fail to detect the formation of a nitrosamine impurity, it is considered to pose a very low risk.[8][9] However, risk assessment for its formation in the presence of secondary amines and nitrosating agents is still a regulatory requirement.[2]

Q4: What are the recommended storage conditions for **N-Nitroso Finerenone** analytical standards?

A4: **N-Nitroso Finerenone** standards should be stored in a tightly closed container in a dry and well-ventilated place, protected from light.[5] Refrigeration at 2-8°C is the recommended storage condition.[6]

Troubleshooting Guide

This guide addresses specific issues that may be encountered during the analysis of **N-Nitroso Finerenone**.

Issue	Potential Cause(s)	Troubleshooting Steps
Low or no recovery of N-Nitroso Finerenone spike in the sample.	Degradation of the analyte during sample preparation or analysis.	• pH Control: Ensure the pH of the sample and mobile phase is controlled. N-nitroso compounds can be unstable at certain pHs. • Temperature Control: Keep samples cool and use a temperature-controlled autosampler. • Light Protection: Protect samples from light by using amber vials or covering them with foil. • Minimize Time: Minimize the time between sample preparation and analysis.
Inconsistent or non-reproducible analytical results.	Instability of the analyte in the prepared sample solution.	• Solution Stability Study: Perform a solution stability study to determine how long the prepared samples are stable under the experimental conditions.^[4] • Use of Stabilizers: Consider the use of antioxidants or other stabilizers if oxidative degradation is suspected.

Appearance of unknown peaks in the chromatogram.	Degradation of N-Nitroso Finerenone or the parent drug, Finerenone.	• Forced Degradation Studies: Conduct forced degradation studies on both Finerenone and N-Nitroso Finerenone to identify potential degradation products and their retention times.[4][10] • Mass Spectrometry (MS) Analysis: Use LC-MS to identify the mass of the unknown peaks and deduce their structures.
Difficulty in synthesizing N-Nitroso Finerenone for use as a reference standard.	The electronic structure of Finerenone may hinder the nitrosation reaction.	• Review Synthesis Conditions: The synthesis of N-Nitroso Finerenone is reportedly difficult.[11] Consult specialized literature or suppliers who provide this standard. • Consider Alternative Approaches: If direct nitrosation is unsuccessful, alternative synthetic routes may need to be explored. However, reports of failed synthesis under forced conditions suggest this is a challenging endeavor.[8][9]

Quantitative Data Summary

The following tables summarize data from forced degradation studies on Finerenone. While this data does not directly represent the stability of **N-Nitroso Finerenone**, it provides valuable insights into the conditions that may also promote its degradation.

Table 1: Summary of Finerenone Degradation under Various Stress Conditions

Stress Condition	Reagent/Condition	Duration	Temperature	Degradation (%)	Reference
Acid Hydrolysis	0.1 N HCl	1 hour	60°C	Mild degradation	[4]
Base Hydrolysis	0.1 N NaOH	1 hour	60°C	Mild degradation	[4]
Base Hydrolysis	1 N NaOH	30 minutes	Room Temperature	15.47	[9]
Oxidative	30% H ₂ O ₂	4 hours	70°C	Notable degradation	[4]
Oxidative	30% H ₂ O ₂	20 minutes	Room Temperature	11.23	[9]
Thermal	Solid State	24 hours	80°C	Notable degradation	[12]
Photolytic	UV light (254 nm)	24 hours	N/A	Notable degradation	[4]

Note: The term "mild" and "notable" degradation are as described in the source and specific percentages were not always provided.

Experimental Protocols

Protocol 1: General Sample Preparation for **N-Nitroso Finerenone** Analysis

- **Sample Weighing:** Accurately weigh the sample powder containing Finerenone.
- **Dissolution:** Dissolve the sample in a suitable diluent. A mixture of acetonitrile and water is commonly used for Finerenone analysis.[9] Use of a co-solvent like DMSO may be necessary for initial dissolution of the reference standard before dilution with the mobile phase.[13]
- **Spiking (for recovery studies):** Spike the sample solution with a known concentration of **N-Nitroso Finerenone** reference standard.

- Dilution: Dilute the solution to the final desired concentration with the mobile phase.
- Protection: Prepare samples in amber glassware to protect from light.
- Temperature Control: Maintain the samples at a cool temperature (e.g., in an ice bath or a cooled autosampler) until injection.
- Immediate Analysis: Inject the prepared samples into the LC-MS system as soon as possible.

Protocol 2: High-Performance Liquid Chromatography (HPLC) Method for Finerenone and its Impurities

This is a general HPLC method that can be adapted for the analysis of **N-Nitroso Finerenone**. Method development and validation are crucial.

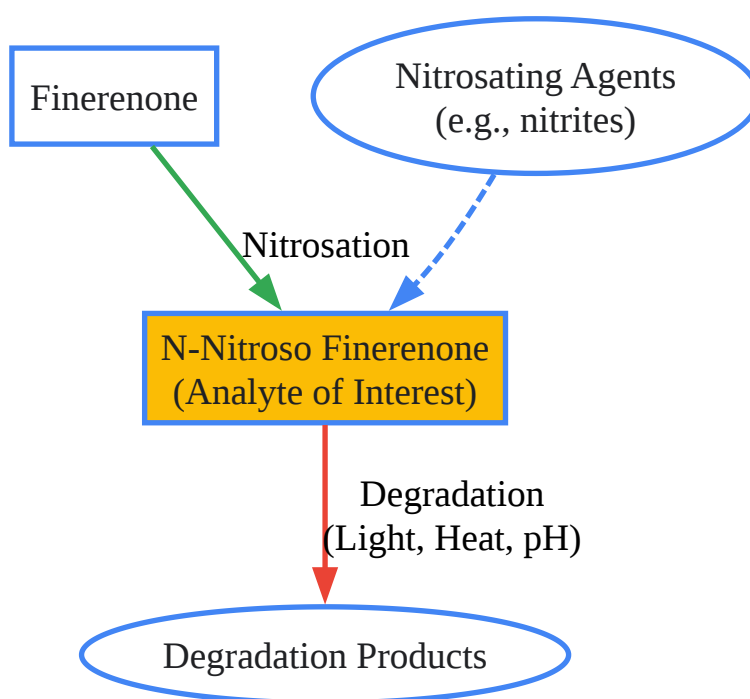
- Instrument: HPLC with UV or Mass Spectrometric (MS) detector. LC-MS/MS is highly recommended for sensitive and specific detection of nitrosamines.[\[2\]](#)
- Column: A C18 reversed-phase column is commonly used. (e.g., Phenomenex C18, 4.6 x 250 mm, 5 µm).[\[13\]](#)[\[14\]](#)
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., water with 0.1% formic acid or ammonium formate) and an organic solvent (e.g., acetonitrile or methanol). For Finerenone analysis, a mobile phase of acetonitrile and water (50:50 v/v) has been used.[\[9\]](#)
- Flow Rate: Typically 0.8 to 1.2 mL/min.[\[14\]](#)
- Column Temperature: Maintained at a controlled temperature, for instance, 40°C.[\[14\]](#)
- Detection: UV detection at a suitable wavelength (e.g., 252 nm for Finerenone) or MS detection for higher sensitivity and specificity.[\[14\]](#)

Visualizations



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Caption: Experimental workflow for **N-Nitroso Finerenone** analysis.



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Caption: Formation and degradation pathways of **N-Nitroso Finerenone**.

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References

- [1. veeprho.com \[veeprho.com\]](#)
- [2. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. N-Nitroso Finerenone | CAS No- NA | NA \[chemicea.com\]](#)
- [4. actascientific.com \[actascientific.com\]](#)
- [5. cleanchemlab.com \[cleanchemlab.com\]](#)
- [6. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [7. cleanchemlab.com \[cleanchemlab.com\]](#)
- [8. veeprho.com \[veeprho.com\]](#)
- [9. Finerenone API Estimation Using RP-HPLC Technique and LC-MS Characterization of its Degradation Products – Oriental Journal of Chemistry \[orientjchem.org\]](#)
- [10. veeprho.com \[veeprho.com\]](#)
- [11. Synthesis of N-Nitroso Finerenone - N-nitrosamines Chemistry - Nitrosamines Exchange \[nitrosamines.usp.org\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Stability indicating RP-HPLC method for estimation of finerenone and its related substances in new dosage form - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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